fundamental physicochemical properties of cyclohexanone peroxide

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Compound of Interest

Compound Name:	*CYCLOHEXANONE PEROXIDE*
CAS No.:	*78-18-2*
Cat. No.:	*B1584809*

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An In-depth Technical Guide on the Fundamental Physicochemical Properties of **Cyclohexanone Peroxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **cyclohexanone peroxide**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, from polymer synthesis to specialized chemical reactions. This guide delves into its fundamental properties, experimental protocols for their determination, and key chemical behaviors such as decomposition and polymerization initiation.

Core Physicochemical Properties

Cyclohexanone peroxide is a white to yellowish crystalline powder or paste, depending on its formulation. It is a cyclic ketone peroxide known for its potent oxidizing properties and its role as a free radical initiator.[1] A summary of its key physicochemical properties is presented in Table 1.

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Table 1: Physicochemical Properties of **Cyclohexanone Peroxide**

Property	Value	Reference(s)
Chemical Formula	$C_{12}H_{22}O_5$	[2][3]
Molecular Weight	246.30 g/mol	[4]
Appearance	White or yellowish needle-like crystals or powder; often supplied as a paste.	[1]
Melting Point	76-80 °C	[1]
Boiling Point	Decomposes upon heating.	[5]
Density	Approximately 1.15 g/cm³ (rough estimate)	[2]
Vapor Pressure	3.81 x 10^{-7} mmHg at 25°C	[2]
Solubility	Insoluble in water. Soluble in many organic solvents including alcohols, benzene, acetone, and petroleum ether.	[1]
pKa	11.73 ± 0.20 (Predicted)	[2]
Flash Point	180.4 °C (for the peroxide itself, though formulations may differ)	[2]

Synthesis and Decomposition

Cyclohexanone peroxide is typically synthesized through the reaction of cyclohexanone with hydrogen peroxide, often in the presence of an acid catalyst.[1] The reaction is exothermic and requires careful temperature control.

The compound is thermally sensitive and can decompose exothermically, posing a significant hazard if not handled correctly. The decomposition process involves the homolytic cleavage of the weak oxygen-oxygen bond, generating free radicals. This property is harnessed in its

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application as a polymerization initiator. The decomposition can be accelerated by heat, UV radiation, and the presence of metal ions.

Experimental Protocols

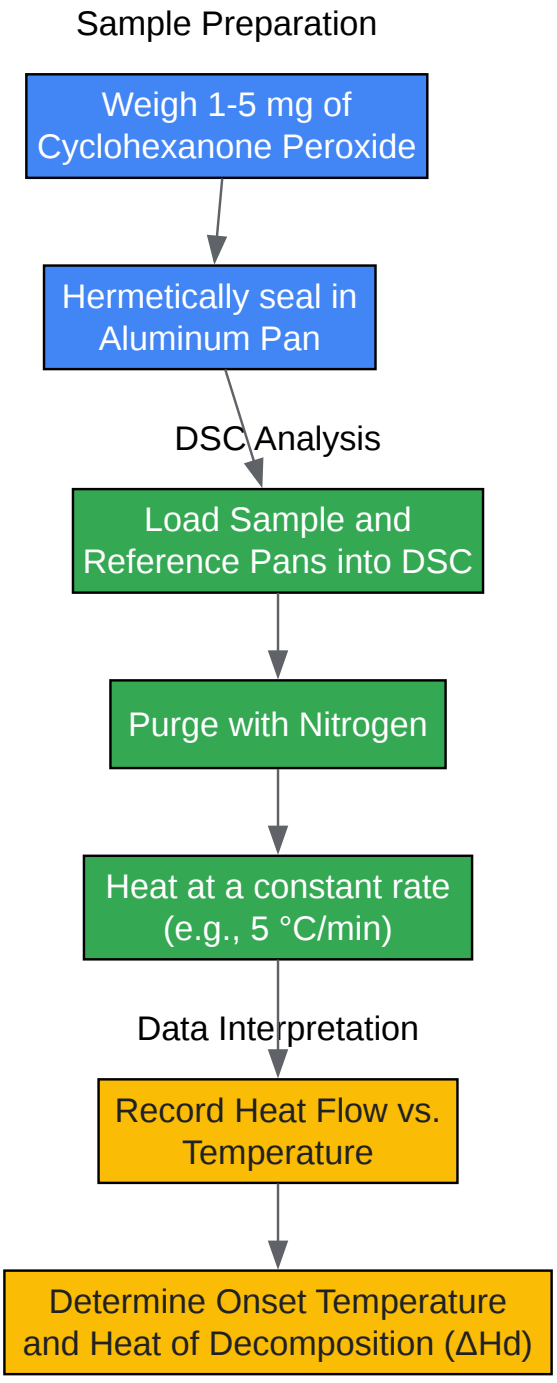
Determination of Thermal Stability by Differential Scanning Calorimetry (DSC)

Objective: To determine the onset temperature of decomposition and the heat of decomposition of **cyclohexanone peroxide**.

Methodology: A differential scanning calorimeter is used to measure the heat flow to or from the sample as a function of temperature.

- Sample Preparation: A small, accurately weighed sample of **cyclohexanone peroxide** (typically 1-5 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup: The DSC instrument is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min).
- Temperature Program: The sample is heated at a constant rate, for example, 1, 2, 4, or 6 °C/min. The temperature range should be set to encompass the decomposition region, for instance, from ambient temperature to 250 °C.
- Data Analysis: The resulting DSC curve (heat flow vs. temperature) will show an exothermic peak corresponding to the decomposition of the peroxide. The onset temperature of this peak is determined as the intersection of the baseline with the tangent of the steepest slope of the peak. The area under the exothermic peak is integrated to calculate the heat of decomposition (ΔHd) in J/g.

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DSC Experimental Workflow

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Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of a **cyclohexanone peroxide** sample and quantify any impurities.

Methodology: Reversed-phase HPLC with UV detection is a common method for the analysis of organic peroxides.

- Sample Preparation: A stock solution of the **cyclohexanone peroxide** sample is prepared by accurately weighing a known amount and dissolving it in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water. A series of calibration standards of a known pure reference standard are prepared in the same solvent.
- Chromatographic Conditions:
  - Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size) is typically used.
  - Mobile Phase: An isocratic or gradient mixture of water and an organic solvent like acetonitrile or methanol. A common starting point is a 75:25 (v/v) mixture of water and methanol.[6]
  - Flow Rate: A typical flow rate is 1.0 mL/min.
  - Detector: A UV detector set at a wavelength where the peroxide absorbs, for example, 254 nm.
  - Injection Volume: 10-20 µL.
- Data Analysis: The retention time of the main peak in the sample chromatogram is compared to that of the reference standard to identify the **cyclohexanone peroxide**. The purity is calculated by determining the area of the main peak as a percentage of the total area of all peaks in the chromatogram. For more accurate quantification, a calibration curve is constructed from the peak areas of the standard solutions, and the concentration of **cyclohexanone peroxide** in the sample is determined from this curve.

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Analysis of Decomposition Products by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify the volatile and semi-volatile products formed during the thermal decomposition of **cyclohexanone peroxide**.

Methodology: A sample of **cyclohexanone peroxide** is heated to induce decomposition, and the resulting products are analyzed by GC-MS.

- Sample Preparation: A dilute solution of **cyclohexanone peroxide** in a suitable solvent is prepared.
- Decomposition: The solution is heated in a sealed vial at a specific temperature for a defined period to induce thermal decomposition.
- GC-MS Analysis:
  - Injection: A small volume of the headspace gas or the liquid phase is injected into the GC-MS system.
  - Gas Chromatography: The components are separated on a capillary column (e.g., a DB-5ms column). The oven temperature is programmed to ramp up to effectively separate the decomposition products.
  - Mass Spectrometry: As the separated components elute from the GC column, they are ionized (e.g., by electron ionization), and their mass-to-charge ratios are measured.
- Data Analysis: The resulting mass spectra of the separated components are compared with a library of known spectra (e.g., NIST library) to identify the decomposition products.

Polymerization Initiation

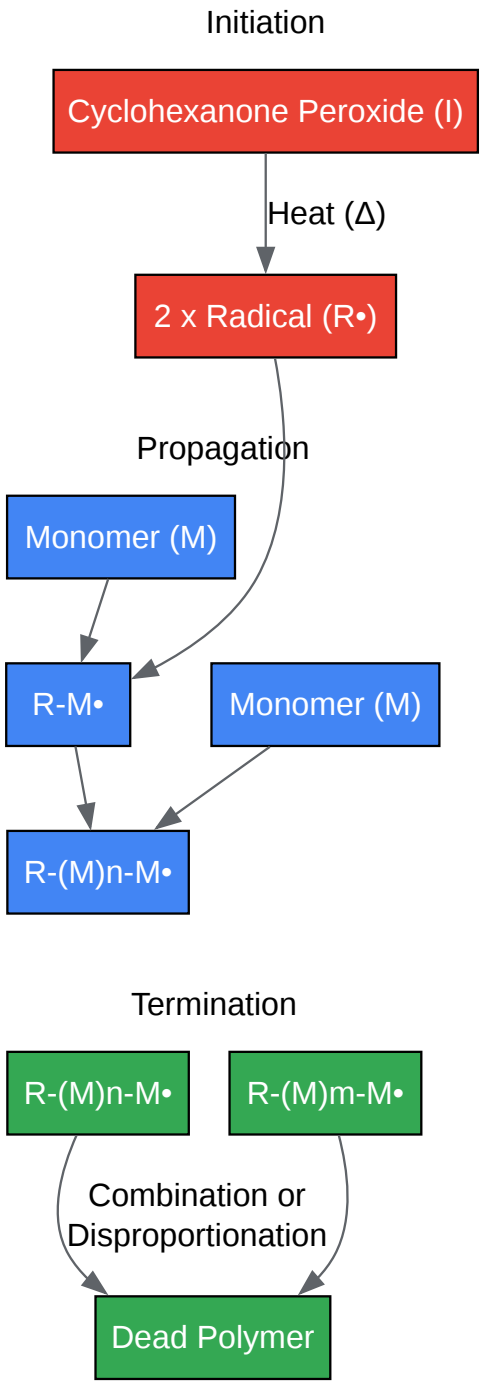
Cyclohexanone peroxide is widely used as a radical initiator for the polymerization of monomers like methyl methacrylate (MMA). The initiation process involves the thermal decomposition of the peroxide to generate free radicals, which then react with the monomer to start the polymerization chain reaction.

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The overall process can be broken down into three main stages:

- Initiation: The peroxide decomposes upon heating to form two free radicals. This is the rate-determining step.
- Propagation: The initial radical adds to a monomer molecule, creating a new, larger radical. This new radical then adds to another monomer molecule, and the process repeats, leading to the growth of the polymer chain.
- Termination: The growth of the polymer chain is stopped when two radicals react with each other. This can occur through combination (forming a single long chain) or disproportionation (one radical abstracts a hydrogen from another, resulting in two polymer chains, one with a saturated end and one with an unsaturated end).

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Free Radical Polymerization Pathway

Applications in Drug Development

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While organic peroxides are versatile reagents in organic synthesis, their direct application in the synthesis of pharmaceutical compounds is not widely documented for **cyclohexanone peroxide** specifically. Their primary role would likely be as a radical initiator for polymerization in the creation of drug delivery systems or medical devices. For instance, polymers initiated by such peroxides could be used to encapsulate active pharmaceutical ingredients (APIs) for controlled release.

It is important to note that the use of any residual peroxide in a final pharmaceutical product would be highly regulated and likely undesirable due to potential reactivity and toxicity. Therefore, its application would primarily be in the synthesis of polymeric excipients or intermediates where it can be completely removed in subsequent purification steps. The search for direct, documented roles of **cyclohexanone peroxide** in the synthesis of specific APIs did not yield concrete examples, suggesting its use in this area is not common or is proprietary.

Safety and Handling

Cyclohexanone peroxide is a hazardous substance and must be handled with extreme care.[4]

- Explosion Hazard: It is sensitive to heat, shock, and friction. It can decompose explosively, especially in its pure, dry form. It is often supplied as a paste or solution with a phlegmatizer to reduce its sensitivity.[4]
- Fire Hazard: It is a strong oxidizing agent and can ignite or cause the ignition of other combustible materials.
- Health Hazards: It can be irritating to the skin, eyes, and respiratory system.
- Storage: It should be stored in a cool, well-ventilated area, away from heat sources, direct sunlight, and incompatible materials such as reducing agents, strong acids, strong bases, and metal salts.

Always consult the Safety Data Sheet (SDS) for detailed safety and handling information before working with **cyclohexanone peroxide**.

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